

## An In-depth Technical Guide to Methyl 10undecenoate (CAS: 111-81-9)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**Methyl 10-undecenoate**, the methyl ester of 10-undecenoic acid, is a versatile bio-derived monomer and chemical intermediate with growing significance in polymer chemistry, fragrance formulation, and potentially in the synthesis of bioactive molecules. Its terminal double bond and ester functionality make it a valuable building block for a variety of chemical transformations. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and polymerization, and an exploration of its current and potential applications.

## **Chemical and Physical Properties**

**Methyl 10-undecenoate** is a colorless to pale yellow liquid with a characteristic oily, fatty, and slightly fruity aroma.[1][2] It is soluble in organic solvents but has limited solubility in water.[3]

Table 1: Chemical Identifiers and Nomenclature



Identifier	Value
CAS Number	111-81-9[4]
IUPAC Name	methyl undec-10-enoate[4]
Synonyms	Methyl undecylenate, 10-Undecenoic acid methyl ester[5]
Molecular Formula	C12H22O2[4]
Molecular Weight	198.30 g/mol [4]
InChI	InChI=1S/C12H22O2/c1-3-4-5-6-7-8-9-10-11- 12(13)14-2/h3H,1,4-11H2,2H3[4]
InChlKey	KISVAASFGZJBCY-UHFFFAOYSA-N[4]
SMILES	COC(=O)CCCCCCCCC[4]

Table 2: Physical and Chemical Properties

Property	Value	Reference(s)
Appearance	Colorless to pale yellow liquid	[2]
Odor	Oily, fatty, waxy, slightly fruity	[1][6]
Boiling Point	245-248 °C at 760 mmHg	[4]
Melting Point	-27.5 °C	[4]
Density	0.882 - 0.891 g/mL at 20-25 °C	[4][7]
Refractive Index	1.436 - 1.442 at 20°C	[4]
Flash Point	>110 °C (>230 °F)	[6]
Solubility	Insoluble in water; soluble in alcohol, oil, and propylene glycol.	[3]

## **Synthesis of Methyl 10-undecenoate**



The most common method for synthesizing **methyl 10-undecenoate** is through the Fischer esterification of 10-undecenoic acid with methanol in the presence of an acid catalyst.[8]

## Experimental Protocol: Fischer Esterification of 10-Undecenoic Acid

#### Materials:

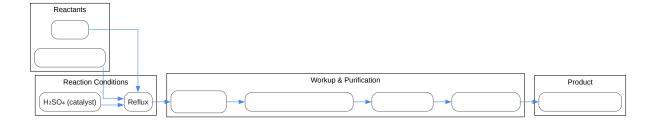
- 10-Undecenoic acid
- Anhydrous methanol
- Concentrated sulfuric acid (catalyst)
- · Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 10-undecenoic acid in an excess of anhydrous methanol (e.g., a 10:1 molar ratio of methanol to acid).
- Slowly add a catalytic amount of concentrated sulfuric acid to the stirring solution.
- Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.



- Wash the organic layer sequentially with water, saturated aqueous sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude **methyl 10-undecenoate**.
- For higher purity, the product can be purified by vacuum distillation.



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Synthesis of **Methyl 10-undecenoate** via Fischer Esterification.

## **Applications in Polymer Chemistry**

**Methyl 10-undecenoate** is a key monomer in the synthesis of bio-based polymers. Its terminal double bond is amenable to various polymerization techniques, most notably Acyclic Diene Metathesis (ADMET) polymerization.[9]

## **Acyclic Diene Metathesis (ADMET) Polymerization**

ADMET is a step-growth polycondensation that utilizes metathesis catalysts, such as Grubbs' catalysts, to form polymers from  $\alpha,\omega$ -dienes with the release of a small molecule, typically ethylene. **Methyl 10-undecenoate** can act as a chain stopper in ADMET polymerization, allowing for the control of the polymer's molecular weight.[3] It can also be used to synthesize



various diols and diesters which then act as monomers for polyesters and poly(ester-amide)s. [10][11]

# Experimental Protocol: Synthesis of Polyesters from Diols Derived from Methyl 10-undecenoate

This protocol outlines a general procedure for the polycondensation of a diol (derived from **methyl 10-undecenoate**) with a bio-based methyl diester.[9]

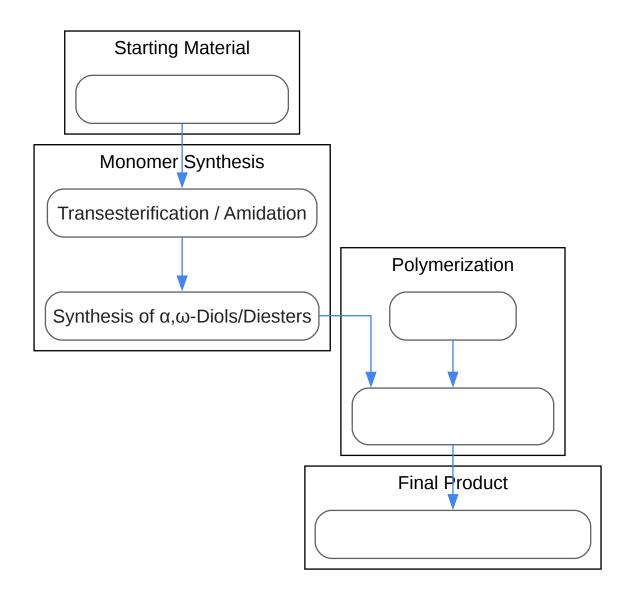
#### Materials:

- Diol derived from methyl 10-undecenoate
- Bio-based methyl diester (e.g., dimethyl succinate)
- 1,5,7-Triazabicyclo[4.4.0]dec-5-ene (TBD) catalyst
- · High-vacuum line
- Schlenk flask

#### Procedure:

- In a Schlenk flask, combine the diol and the methyl diester in the desired stoichiometric ratio.
- Add the TBD catalyst (typically 0.1–1 mol%).
- Heat the mixture in stages under vacuum to facilitate the removal of methanol and drive the polymerization.
- Maintain a high vacuum (<0.1 mbar) during the final stage of the reaction to ensure high molecular weight polymer formation.
- Cool the reaction mixture to room temperature.
- The resulting polymer can be dissolved in a suitable solvent (e.g., chloroform) for further characterization.





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Workflow for the synthesis of polyesters from **methyl 10-undecenoate**.

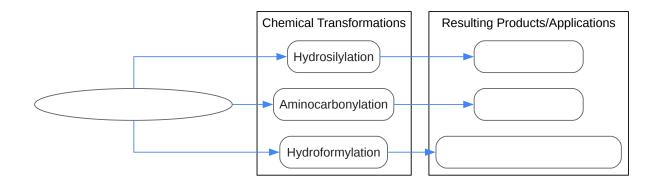
## **Other Chemical Transformations**

The versatile structure of **methyl 10-undecenoate** allows for a range of chemical modifications, including hydroformylation, aminocarbonylation, and hydrosilylation.[7]

 Hydroformylation: The addition of a formyl group and a hydrogen atom across the terminal double bond, catalyzed by rhodium complexes, can produce bifunctional polymer precursors.
[7]



- Aminocarbonylation: In the presence of a palladium catalyst,  $\alpha$ , $\omega$ -ester amides can be synthesized.[7]
- Hydrosilylation: This reaction is used to modify silicone monomers, such as 1,3,5,7-tetramethylcyclotetrasiloxane, for the preparation of silicone nano/microstructures.[7]



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Key chemical transformations of **methyl 10-undecenoate**.

# Biological Activity and Potential in Drug Development

While **methyl 10-undecenoate** itself is primarily used as a chemical intermediate, its derivatives have shown potential biological activity. Lipoconjugates of phenolic acids with **methyl 10-undecenoate** have been investigated for their anticancer properties.[12] For instance, certain amide derivatives have demonstrated cytotoxic effects on various human cancer cell lines, including breast (MCF7, MDA-MB-231), ovarian (SKOV3), prostate (DU145), and liver (HepG2) cancer cells.[12]

Further research is required to fully elucidate the structure-activity relationships and mechanisms of action of these derivatives. The ability to functionalize both the ester and the terminal alkene of **methyl 10-undecenoate** makes it an interesting scaffold for the development of novel therapeutic agents.



## Safety and Handling

**Methyl 10-undecenoate** is considered harmful if swallowed or inhaled.[6] It may cause irritation upon contact with skin or eyes.[3] Appropriate personal protective equipment (PPE), including gloves and eye protection, should be worn when handling this compound.[7] It is also toxic to aquatic life with long-lasting effects.[6]

Table 3: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects

## Conclusion

**Methyl 10-undecenoate** is a valuable and versatile chemical derived from renewable resources. Its primary application lies in the field of polymer chemistry, where it serves as a monomer for the synthesis of a variety of polyesters and poly(ester-amide)s through techniques like ADMET polymerization. Its reactivity also allows for a range of chemical modifications, opening avenues for the creation of specialty chemicals and materials. While the direct biological activity of **methyl 10-undecenoate** is not extensively studied, its derivatives have shown promise as potential anticancer agents, warranting further investigation in the field of drug development. This guide provides a foundational understanding of this compound for researchers and scientists looking to explore its potential in their respective fields.

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